

issues with C.I. 29156 solubility in aqueous solutions

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Compound of Interest

Compound Name: C.I. Direct orange 102

Cat. No.: B1607268

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Technical Support Center: C.I. 29156 (Direct Red 81)

This technical support center provides troubleshooting guidance and frequently asked questions regarding the solubility of C.I. 29156, also known as Direct Red 81, in aqueous solutions. It is intended for researchers, scientists, and drug development professionals who may encounter challenges during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of C.I. 29156 in water and other solvents?

A1: C.I. 29156 is a diazo dye with very high solubility in water.^[1] It is soluble in water, resulting in a red solution, and is also soluble in soluble fiber elements.^{[2][3]} However, it is only slightly soluble in alcohol and is insoluble in other organic solvents.^{[2][3]}

Q2: What is the maximum solubility of C.I. 29156 in water at a specific temperature?

A2: The solubility of C.I. 29156 in water is 40 g/L at 60 °C.^{[2][3]}

Q3: How does pH affect the stability and appearance of C.I. 29156 solutions?

A3: The stability of C.I. 29156 is optimal in a neutral pH range (approximately 6-8).^[4] Under acidic conditions (pH < 6), the azo groups can become protonated, leading to a color shift. In

strongly acidic solutions (e.g., pH 2), the azo bonds may break, causing the dye to degrade.^[4] The addition of a strong acid like hydrochloric acid can cause a yellow-olive brown precipitation.^{[2][3]} Conversely, adding a thick sodium hydroxide solution can lead to a purple precipitation.^{[2][3]}

Q4: How should C.I. 29156 be stored?

A4: C.I. 29156 should be stored at room temperature in a cool, dry place, with containers kept tightly closed.^[5] It is stable under normal temperatures and pressures.^[5]

Troubleshooting Guide

This guide addresses common issues encountered when working with C.I. 29156 in aqueous solutions.

Issue 1: Precipitation or cloudiness in the C.I. 29156 solution.

- Possible Cause A: Extreme pH.
 - Explanation: C.I. 29156 can precipitate out of solution in the presence of strong acids or bases.^{[2][3]}
 - Solution: Ensure the pH of your aqueous solution is within the neutral range (6-8) for optimal stability.^[4] Avoid adding concentrated acids or bases directly to your C.I. 29156 solution. If pH adjustment is necessary, use dilute acids or bases and add them dropwise while monitoring the solution for any signs of precipitation.
- Possible Cause B: High concentration at low temperature.
 - Explanation: The solubility of C.I. 29156 is temperature-dependent, with higher temperatures allowing for greater solubility.^{[2][3]} A solution prepared at a high temperature may precipitate if allowed to cool, especially if it is near its saturation point.
 - Solution: If you need to prepare a concentrated solution, consider gently warming the solvent before dissolving the dye. If precipitation occurs upon cooling, you may need to either work with a more dilute solution or maintain a higher temperature during your experiment (if the protocol allows).

Issue 2: The color of the C.I. 29156 solution is not the expected red.

- Possible Cause A: pH of the solution is outside the neutral range.
 - Explanation: The color of C.I. 29156 is sensitive to pH. In a nitric acid solution, it can appear as a colorful blue to a red-light brown.[\[2\]](#)[\[3\]](#)
 - Solution: Check the pH of your solution and adjust it to the neutral range if necessary to obtain the characteristic red color.
- Possible Cause B: Presence of certain metal ions.
 - Explanation: The presence of copper ions can cause the color of the dye to turn slightly blue.[\[2\]](#)[\[3\]](#)
 - Solution: If the exact color is critical for your application, use high-purity water and reagents to avoid metal ion contamination.

Issue 3: Inconsistent results in staining or cell-based assays.

- Possible Cause A: Degradation of the C.I. 29156 stock solution.
 - Explanation: While generally stable, C.I. 29156 solutions can degrade over time, especially if not stored properly or if exposed to extreme pH conditions.[\[4\]](#)[\[5\]](#)
 - Solution: Prepare fresh solutions of C.I. 29156 for your experiments whenever possible. Store stock solutions in tightly sealed containers in a cool, dark, and dry place.[\[5\]](#)
- Possible Cause B: Interaction with components of the buffer or media.
 - Explanation: Although information on interactions with specific biological buffers is limited, it is possible that components of complex buffers or cell culture media could interact with the dye, affecting its solubility or staining properties.
 - Solution: When using C.I. 29156 in a new buffer system, it is advisable to perform a small-scale test to check for any precipitation or color changes. If issues arise, consider simplifying the buffer composition or preparing the dye in water and adding it to the final solution at a low concentration.

Data Presentation

Table 1: Solubility and Properties of C.I. 29156

Property	Value	Reference(s)
Common Name	Direct Red 81	[1]
C.I. Number	29156	N/A
Molecular Formula	C ₂₉ H ₁₉ N ₅ Na ₂ O ₈ S ₂	[3]
Molecular Weight	675.60 g/mol	[6]
Solubility in Water	Very high	[1]
Solubility at 60 °C	40 g/L	[2][3]
Solubility in Alcohol	Slightly soluble	[2][3]
Solubility in other organic solvents	Insoluble	[2][3]
Appearance	Red powder	[3]
Optimal pH Range	~6-8	[4]

Experimental Protocols

Protocol: Preparation of a 1% (w/v) C.I. 29156 Aqueous Stock Solution

This protocol describes the preparation of a 1% (w/v) C.I. 29156 stock solution suitable for general laboratory use.

Materials:

- C.I. 29156 (Direct Red 81) powder
- High-purity distilled or deionized water
- 50 mL conical tube or volumetric flask

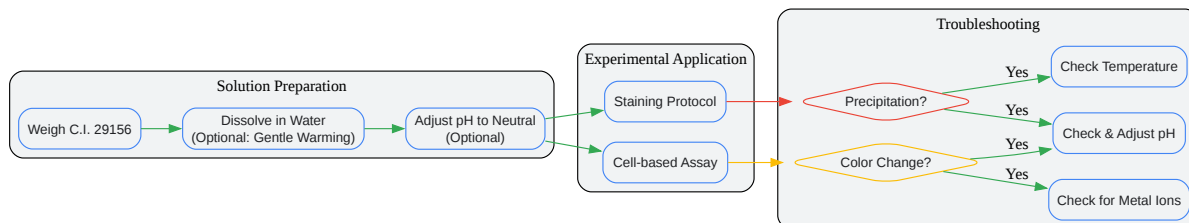
- Magnetic stirrer and stir bar
- Weighing scale

Procedure:

- Weigh out 0.5 g of C.I. 29156 powder.
- Transfer the powder to a 50 mL conical tube or volumetric flask.
- Add approximately 40 mL of high-purity water.
- Add a magnetic stir bar to the tube/flask.
- Place the tube/flask on a magnetic stirrer and stir until the powder is completely dissolved. To expedite dissolution, the solution can be gently warmed to 40-50°C.
- Once dissolved, bring the final volume to 50 mL with high-purity water.
- Store the solution in a tightly sealed container at room temperature, protected from light.

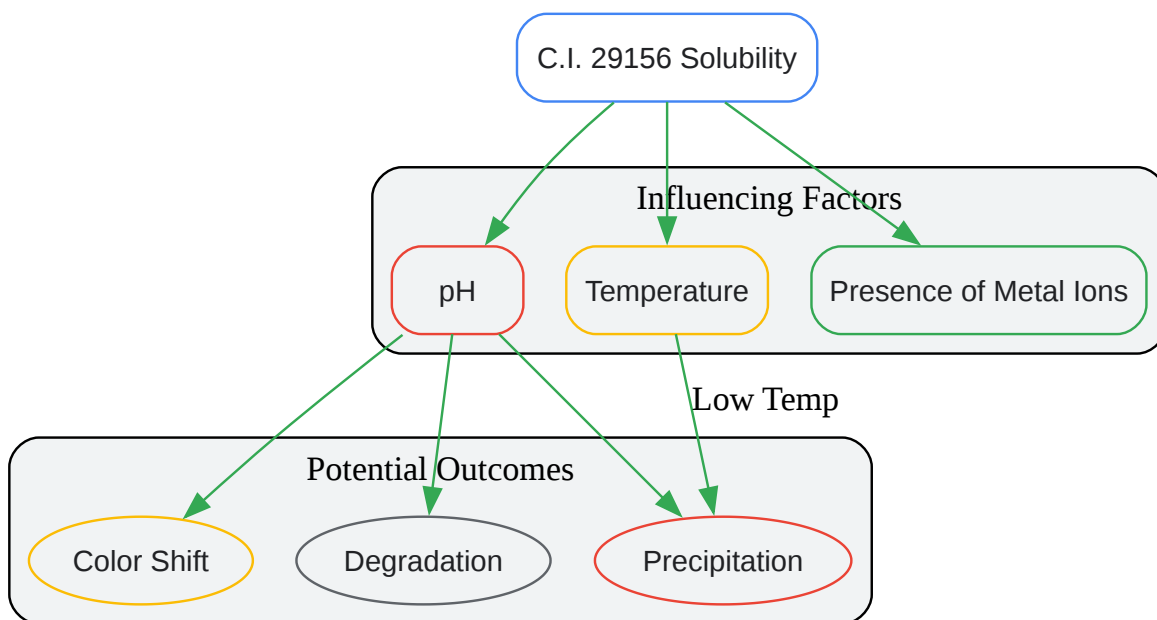
Note: For applications requiring a specific pH, the final solution can be adjusted using dilute HCl or NaOH. Add the acid or base dropwise while stirring and monitoring the pH. Be cautious to avoid over-titration which could lead to precipitation.

Visualizations



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Caption: Experimental workflow for using C.I. 29156 and troubleshooting common issues.



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Caption: Factors influencing the solubility and stability of C.I. 29156 in aqueous solutions.

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